

An In-depth Technical Guide to the Safety and Handling of Dimethoxymethylsilane

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Compound of Interest

Compound Name: Dimethoxymethylsilane

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Dimethoxymethylsilane (CAS No. 16881-77-9), a versatile organosilicon compound, is a key intermediate in the synthesis of various functional organosilanes. Its utility in producing silicone polymers, resins, and coatings makes it a valuable reagent in the pharmaceutical, electronics, and materials science industries.^{[1][2][3]} However, its chemical reactivity and hazardous properties necessitate a thorough understanding of its safety profile and strict adherence to handling protocols to ensure the well-being of laboratory personnel and the integrity of research.

This guide provides comprehensive safety data, detailed handling procedures, and emergency protocols to support the safe and effective use of **Dimethoxymethylsilane** in a research and development setting.

Hazard Identification and Classification

Dimethoxymethylsilane is classified as a highly flammable liquid and vapor that can cause serious eye irritation.^[4] It may also cause skin and respiratory tract irritation.^{[4][5]} Upon contact with moisture or water, it decomposes to release methanol, which can have chronic effects on the central nervous system.^{[4][6]}

GHS Hazard Statements:

- H225: Highly flammable liquid and vapor.^{[4][7][8]}

- H311: Toxic in contact with skin.[7][8]
- H315: Causes skin irritation.[7][8]
- H318: Causes serious eye damage.[7][8]
- H319: Causes serious eye irritation.[4]

Quantitative Safety Data

The following tables summarize the key quantitative data for **Dimethoxymethylsilane**, compiled from various safety data sheets.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C3H10O2Si	[1][2][4]
Molecular Weight	106.2 g/mol	[2]
Appearance	Colorless liquid	[2][3][4][9]
Boiling Point	61 °C / 141.8 °F	[2][9]
Melting Point	-136 °C / -212.8 °F	[2][9]
Flash Point	-9 °C (15.8 °F) to 2 °C (35.6 °F)	[5][9]
Specific Gravity	0.861 g/cm ³	[2][9]

Table 2: Toxicological Data

Test	Species	Route	Value	Source
LD50	Rat	Oral	4816 mg/kg	[8]
LD50	Rabbit	Dermal	627.8 mg/kg	[8]

Experimental Protocols for Toxicity Testing

The toxicological data presented are typically determined using standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are summaries of the methodologies for key acute toxicity tests.

OECD Guideline 401: Acute Oral Toxicity

This test provides information on health hazards likely to arise from a single oral exposure to a substance.[\[5\]](#)

- Principle: The test substance is administered in graduated doses to several groups of experimental animals, with one dose per group.[\[5\]](#) Observations of effects and mortality are made.[\[5\]](#)
- Animal Species: Commonly used laboratory rodent strains are employed, with at least 5 animals of the same sex per dose level.[\[5\]](#)
- Procedure:
 - Animals are fasted overnight prior to administration.[\[5\]](#)
 - The test substance is administered in a single dose by gavage.[\[5\]](#) If a single dose is not possible, it can be given in smaller fractions over a period not exceeding 24 hours.[\[5\]](#)
 - Food is withheld for a further 3-4 hours after administration.[\[5\]](#)
 - Animals are observed for mortality, body weight changes, and clinical signs of toxicity for a set period.[\[5\]](#)
 - At the conclusion of the test, surviving animals are euthanized and necropsied.[\[5\]](#)

OECD Guideline 402: Acute Dermal Toxicity

This test assesses the potential short-term hazards of a substance when exposed through the skin.[\[10\]](#)

- Principle: The test substance is applied to the skin of laboratory animals, and the resulting toxic effects are observed.[10] The test can be conducted as a limit test to determine if the substance has low toxicity or a full test to establish a dose-response relationship.[10]
- Animal Species: Rodents are typically used.
- Procedure:
 - The fur is removed from the dorsal area of the trunk of the test animals.
 - The test substance is applied uniformly over a shaved area of approximately 10% of the total body surface area and held in contact with the skin with a porous gauze dressing for 24 hours.[10][11]
 - Animals are observed daily for at least 14 days for signs of toxicity and mortality.[10]
 - Body weights are recorded at least weekly.[10]
 - All animals undergo a gross necropsy at the end of the study.[10]

OECD Guideline 404: Acute Dermal Irritation/Corrosion

This method evaluates the potential of a substance to cause localized skin irritation or corrosion.[12]

- Principle: The test substance is applied in a single dose to a small area of the skin of an experimental animal, with untreated skin serving as a control.[7][13]
- Animal Species: The albino rabbit is the preferred laboratory animal.[7][13]
- Procedure:
 - A 0.5 mL (liquid) or 0.5 g (solid) dose is applied to a test site of approximately 6 cm². [13]
 - The exposure period is 4 hours, after which the residual test substance is removed.[7][13]
 - The skin is examined for signs of erythema (redness) and edema (swelling) for up to 14 days.[13]

- The severity of the skin reactions is scored and evaluated in conjunction with their reversibility.[13]

OECD Guideline 405: Acute Eye Irritation/Corrosion

This test is designed to identify substances that have the potential to cause acute eye irritation or corrosion.[14]

- Principle: The test substance is applied in a single dose into the conjunctival sac of one eye of an animal, with the other eye serving as a control.[6][15]
- Animal Species: The albino rabbit is the preferred species.[6]
- Procedure:
 - A single dose of the test substance is instilled into the eye of one animal.[6]
 - The eyes are examined at 1, 24, 48, and 72 hours after application.[6]
 - The degree of eye irritation is evaluated by scoring lesions of the cornea, iris, and conjunctiva.[6][14]
 - If a corrosive effect is not observed, the response is confirmed using up to two additional animals.[6][14] The observation period is sufficient to fully evaluate the reversibility of the effects.[6]

Safe Handling and Storage

Adherence to strict safety protocols is paramount when working with **Dimethoxymethylsilane**.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [4][5][12]
- Use explosion-proof electrical, ventilating, and lighting equipment.[4][7][8][9]
- Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to prevent exposure.

- Eye Protection: Chemical safety goggles are mandatory.[4][5] Contact lenses should not be worn.[4]
- Hand Protection: Neoprene or nitrile rubber gloves should be worn.[4]
- Skin and Body Protection: Wear a lab coat or other suitable protective clothing.[4][5]
- Respiratory Protection: If ventilation is inadequate, a NIOSH-certified organic vapor (black cartridge) respirator is required.[4][5]

Handling Procedures

- Avoid all contact with eyes and skin, and do not breathe vapors or mist.[4][6]
- Keep away from heat, sparks, open flames, and other ignition sources.[4][7][8][9] No smoking is permitted in the handling area.[4][7][8][9]
- Use only non-sparking tools.[4][7][8][9]
- Ground and bond containers and receiving equipment during transfers to prevent static discharge.[4][6][7][9]
- Handle empty containers with care as they may contain flammable residual vapors.[4][6]

Storage Requirements

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[2][4][7][9]
- Store away from heat and sources of ignition.[2][4][6]
- Keep away from incompatible materials such as oxidizing agents, strong bases, moisture, and water.[2][4][6][9]
- Be aware that sealed containers may build pressure over extended storage; vent slowly.[4]

Emergency Procedures

First Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[\[4\]](#)[\[5\]](#) Seek immediate medical attention.
[\[4\]](#)[\[5\]](#)
- In case of skin contact: Take off immediately all contaminated clothing.[\[4\]](#)[\[7\]](#) Wash the affected area with plenty of soap and water.[\[4\]](#)[\[5\]](#)
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing.[\[4\]](#)[\[5\]](#) If you feel unwell, seek medical advice.[\[4\]](#)
- If swallowed: Do NOT induce vomiting.[\[12\]](#) Rinse mouth with water.[\[8\]](#) Never give anything by mouth to an unconscious person.[\[4\]](#) Get medical advice/attention.[\[4\]](#)

Spill and Leak Procedures

For a minor spill, trained personnel wearing appropriate PPE can perform the cleanup.

- Eliminate Ignition Sources: Immediately extinguish all flames, turn off spark-producing equipment, and stop any hot work in the area.[\[5\]](#)[\[16\]](#)[\[17\]](#)
- Ventilate the Area: Ensure adequate ventilation to disperse flammable vapors.[\[17\]](#)
- Contain the Spill: Use a non-combustible absorbent material like sand, earth, or vermiculite to dike the spill and prevent it from spreading.[\[5\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#) Do not use combustible materials like paper towels.[\[17\]](#)
- Absorb the Material: Carefully add the absorbent material to the spill, working from the outside in.[\[18\]](#)
- Collect and Dispose: Using non-sparking tools, collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[\[5\]](#)[\[6\]](#)[\[9\]](#)[\[16\]](#)
- Decontaminate: Clean the spill area with soap and water.
- Report: Report the incident to your supervisor.

For major spills, evacuate the area immediately and contact emergency response personnel.
[18]

Firefighting Measures

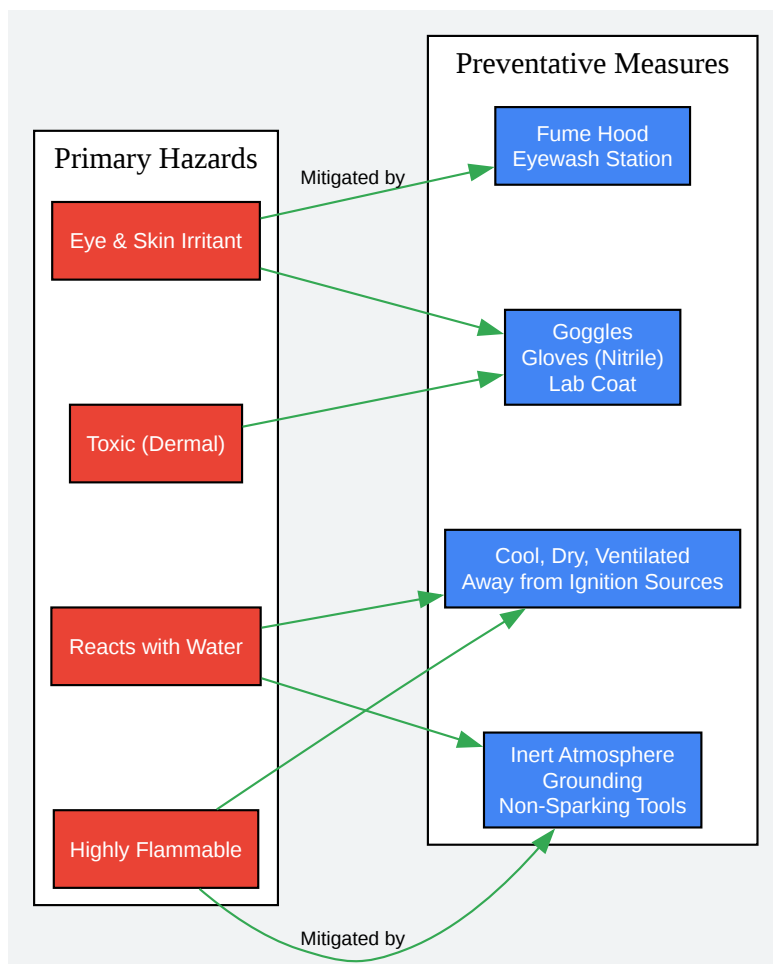
- Extinguishing Media: Use water spray, water fog, foam, carbon dioxide, or dry chemical to extinguish a fire.[4][6]
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus and full protective gear.[4][6][9] Use a water spray or fog to cool exposed containers.[4][6]

Reactivity and Stability

- Stability: **Dimethoxymethylsilane** is stable under normal conditions.[4][9]
- Reactivity: It decomposes slowly in contact with moist air or water, liberating methanol.[4][6] Strong bases, including amines, can cause disproportionation to pyrophoric products.[4] Contact with platinum, platinum and iron salts, and other Lewis acids in the presence of moisture can generate flammable hydrogen gas.[4]
- Incompatible Materials: Avoid contact with oxidizing agents, moisture, and water.[4][6]
- Hazardous Decomposition Products: Hazardous combustion products include carbon oxides and silicon dioxide.[5][12]

Visualized Safety Workflows

The following diagrams illustrate key safety relationships and a typical experimental workflow for handling **Dimethoxymethylsilane**.



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Caption: Relationship between **Dimethoxymethylsilane** hazards and preventative measures.

Caption: A typical laboratory workflow for handling **Dimethoxymethylsilane**.

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